

Linifanib-d4: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Linifanib-d4*

Cat. No.: *B15561819*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **Linifanib-d4**. As specific safety data for the deuterated form (**Linifanib-d4**) is not readily available, this guide is primarily based on the Safety Data Sheet (SDS) and available research for the non-deuterated parent compound, Linifanib. Deuteration is the substitution of a hydrogen atom with its heavier isotope, deuterium. This modification can alter the pharmacokinetic profile of a drug, potentially improving its metabolic stability and safety profile by reducing the formation of toxic metabolites.^{[1][2][3][4]} However, the fundamental toxicological properties are generally expected to be similar to the parent compound.^[3] Users should handle **Linifanib-d4** with the same precautions as Linifanib until specific data for the deuterated compound becomes available.

Introduction to Linifanib

Linifanib (also known as ABT-869) is a potent, multi-targeted receptor tyrosine kinase (RTK) inhibitor.^{[5][6]} It primarily targets the vascular endothelial growth factor (VEGF) and platelet-derived growth factor (PDGF) receptor families.^{[5][6][7][8]} Specifically, it shows high inhibitory activity against KDR (VEGFR-2), Flt-1 (VEGFR-1), PDGFR β , and Flt-3 with IC₅₀ values in the

low nanomolar range.[9][10] This inhibition of key angiogenic signaling pathways is designed to suppress tumor growth by preventing the formation of new blood vessels that supply the tumor with oxygen and nutrients.[8] Linifanib has also demonstrated potent anti-proliferative and apoptotic effects in tumor cells that are dependent on mutant, constitutively active kinases like FLT3.[6][8]

Safety Data Summary

The following tables summarize the key safety information for Linifanib, which should be considered applicable to **Linifanib-d4**.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation.

Source: MedChemExpress Safety Data Sheet for Linifanib

Table 2: Toxicological Information

Effect	Observation
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.
Ingestion	Harmful if swallowed.
Skin	May be harmful if absorbed through the skin. Causes skin irritation.
Eyes	Causes serious eye irritation.

Source: MedChemExpress Safety Data Sheet for Linifanib

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₁₄ D ₄ FN ₅ O
Molecular Weight	379.42 g/mol
Appearance	Solid
Storage Temperature	Store at 4°C or -20°C for long-term storage.

Source: MedChemExpress, Cellagen Technology Safety Data Sheets

Experimental Protocols: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE) and Engineering Controls

Proper handling of **Linifanib-d4** is crucial to minimize exposure. The following protocols should be strictly followed:

- Engineering Controls:
 - Work with this compound should be conducted in a well-ventilated area.
 - A laboratory fume hood is recommended for all manipulations of the solid compound and preparation of solutions.
 - A safety shower and eye wash station must be readily accessible.
- Personal Protective Equipment:
 - Eye Protection: Chemical safety goggles or a face shield should be worn.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.

- Skin and Body Protection: A lab coat or protective suit should be worn.
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved respirator is necessary.

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Remove and wash contaminated clothing before reuse.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment as described in section 3.1.
- Containment and Cleaning:

- For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Decontaminate the spill site with a suitable cleaning agent.

Disposal Considerations

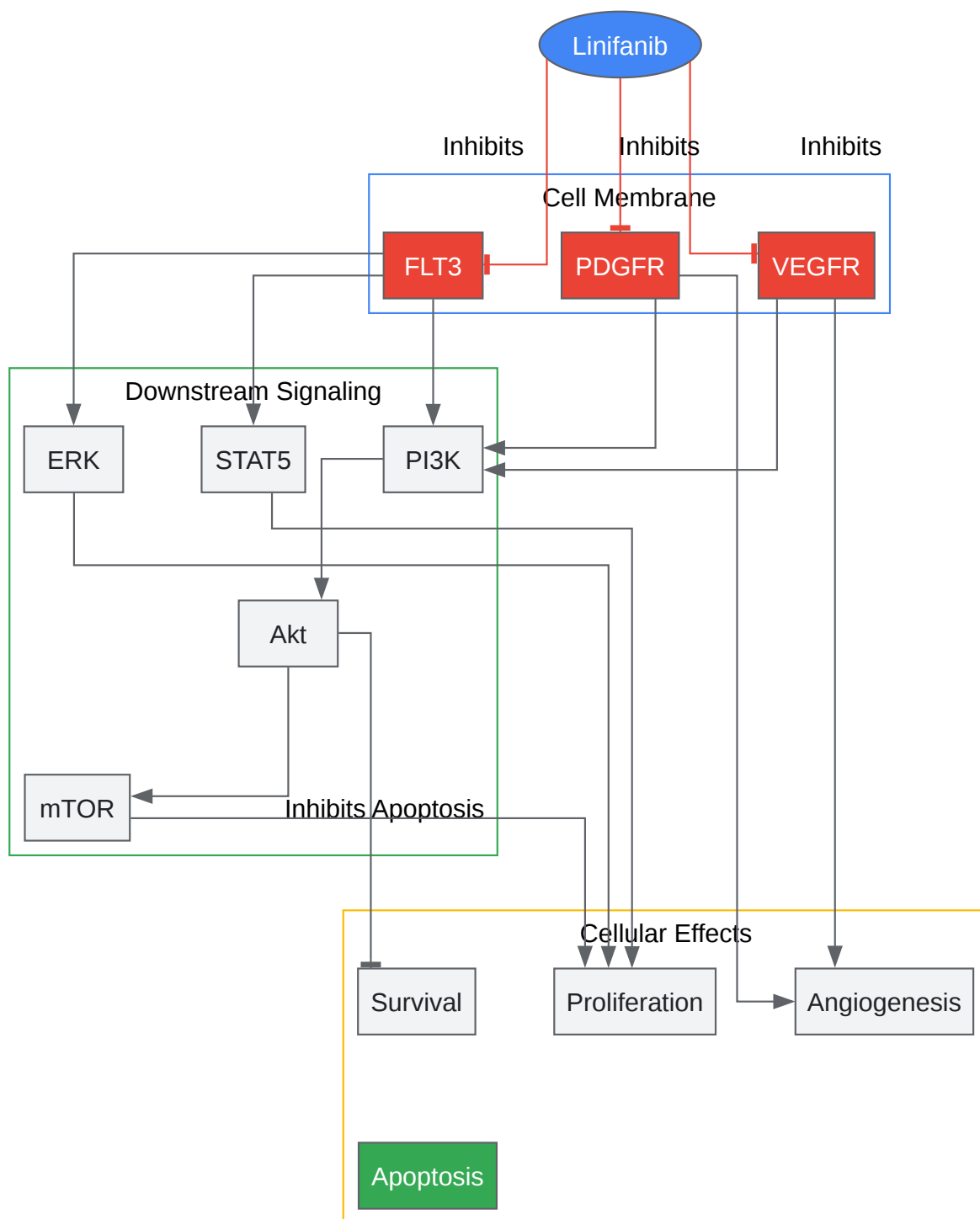
Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Mechanism of Action and Signaling Pathways

Linifanib exerts its anti-cancer effects by inhibiting multiple receptor tyrosine kinases involved in angiogenesis and tumor cell proliferation.^{[7][8]} The primary targets are VEGFR and PDGFR, but it also potently inhibits FLT3, which is often mutated in acute myeloid leukemia (AML).^{[7][11][12]}

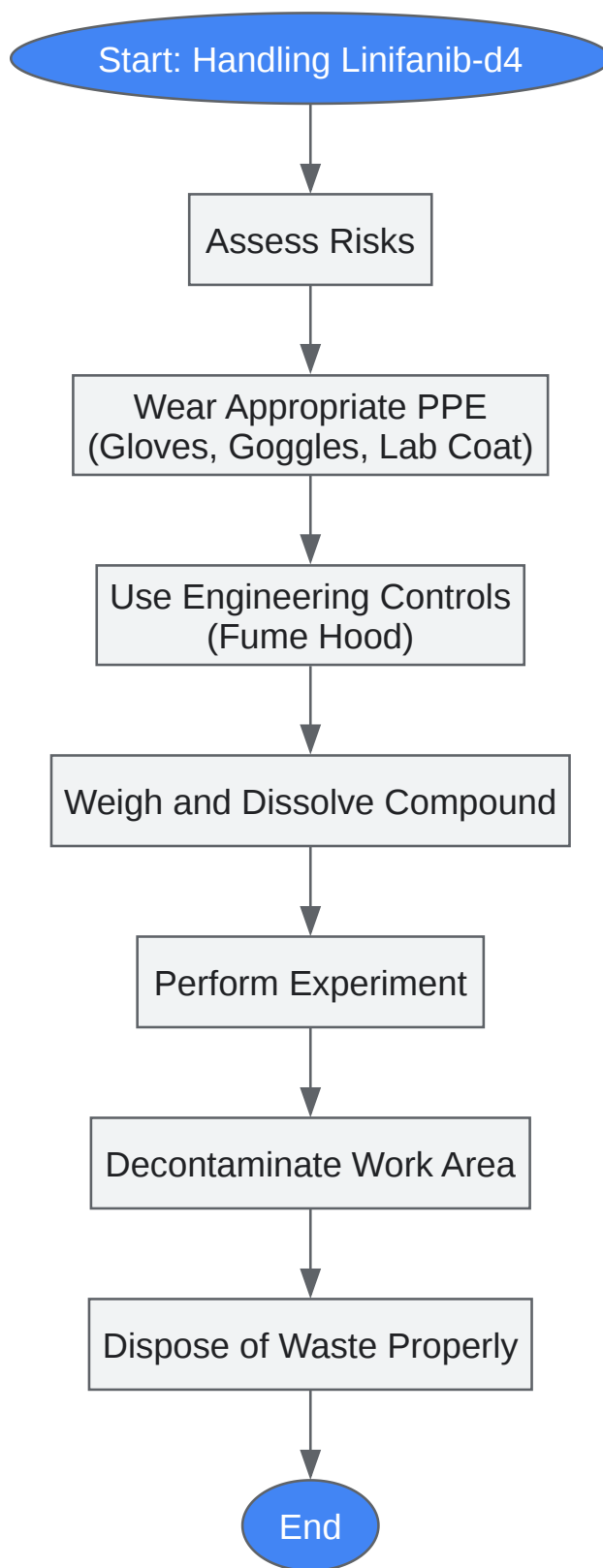
The inhibition of these receptors blocks downstream signaling cascades, including the PI3K/Akt and Ras/Raf/MEK/ERK pathways.^[7] This disruption of signaling leads to decreased cell proliferation and increased apoptosis (programmed cell death).^{[11][12]}

Diagrams of Signaling Pathways and Experimental Workflows



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Caption: Linifanib inhibits VEGFR, PDGFR, and FLT3, blocking downstream pathways like PI3K/Akt.



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Caption: A generalized workflow for the safe handling of **Linifanib-d4** in a laboratory setting.

Conclusion

Linifanib-d4, as a deuterated analogue of a potent multi-targeted RTK inhibitor, requires careful handling due to its potential toxicity. While specific safety data for the d4 variant is limited, the information available for Linifanib provides a strong basis for safe laboratory practices. Researchers, scientists, and drug development professionals must adhere to the safety protocols outlined in this guide, including the use of appropriate personal protective equipment and engineering controls, to minimize exposure and ensure a safe working environment. Understanding the mechanism of action through the inhibition of key signaling pathways is also crucial for its application in research and development.

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